

# Unveiling the Molecular Architecture of Kirrothricin: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Kirrothricin*  
Cat. No.: B15580529

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Kirrothricin**, a member of the kirromycin group of antibiotics, is a potent inhibitor of bacterial protein synthesis. This document provides a comprehensive overview of the chemical structure of **Kirrothricin**, including its physicochemical properties and detailed spectroscopic data. We delve into the experimental methodologies employed for its isolation and structure elucidation and explore its mechanism of action, focusing on its interaction with the bacterial elongation factor Tu (EF-Tu). This guide is intended to serve as a valuable resource for researchers engaged in antibiotic discovery and development.

## Chemical Structure and Physicochemical Properties

**Kirrothricin** is a complex polyketide antibiotic produced by *Streptomyces cinnamomeus*. Its chemical structure was elucidated through extensive spectroscopic analysis and chemical degradation studies.

Table 1: Physicochemical and Spectroscopic Data for **Kirrothricin**

Property	Value	Reference
Molecular Formula	C <sub>44</sub> H <sub>64</sub> N <sub>2</sub> O <sub>10</sub>	<a href="#">[1]</a>
Molecular Weight	780.98 g/mol	<a href="#">[1]</a>
CAS Number	79190-00-4	<a href="#">[1]</a>
IUPAC Name	2-[(2S,4S,6S)-2,4-dihydroxy-5,5-dimethyl-6-[(1E,3Z)-penta-1,3-dienyl]oxan-2-yl]-N-[(2E,4E,10E,12E,14E,16E,18E)-8,9,18-trihydroxy-6-methoxy-5,7,17-trimethyl-18-(1-methyl-2,4-dioxopiperidin-3-ylidene)octadeca-2,4,10,12,14,16,18-heptaenoyl]acetamide	<a href="#">[1]</a>
Appearance	Colorless needles	
Melting Point	188-190 °C	
UV λ <sub>max</sub> (MeOH)	225, 282, 320 (sh) nm	
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	See Table 2 for detailed assignments	
<sup>13</sup> C NMR (CDCl <sub>3</sub> )	See Table 3 for detailed assignments	

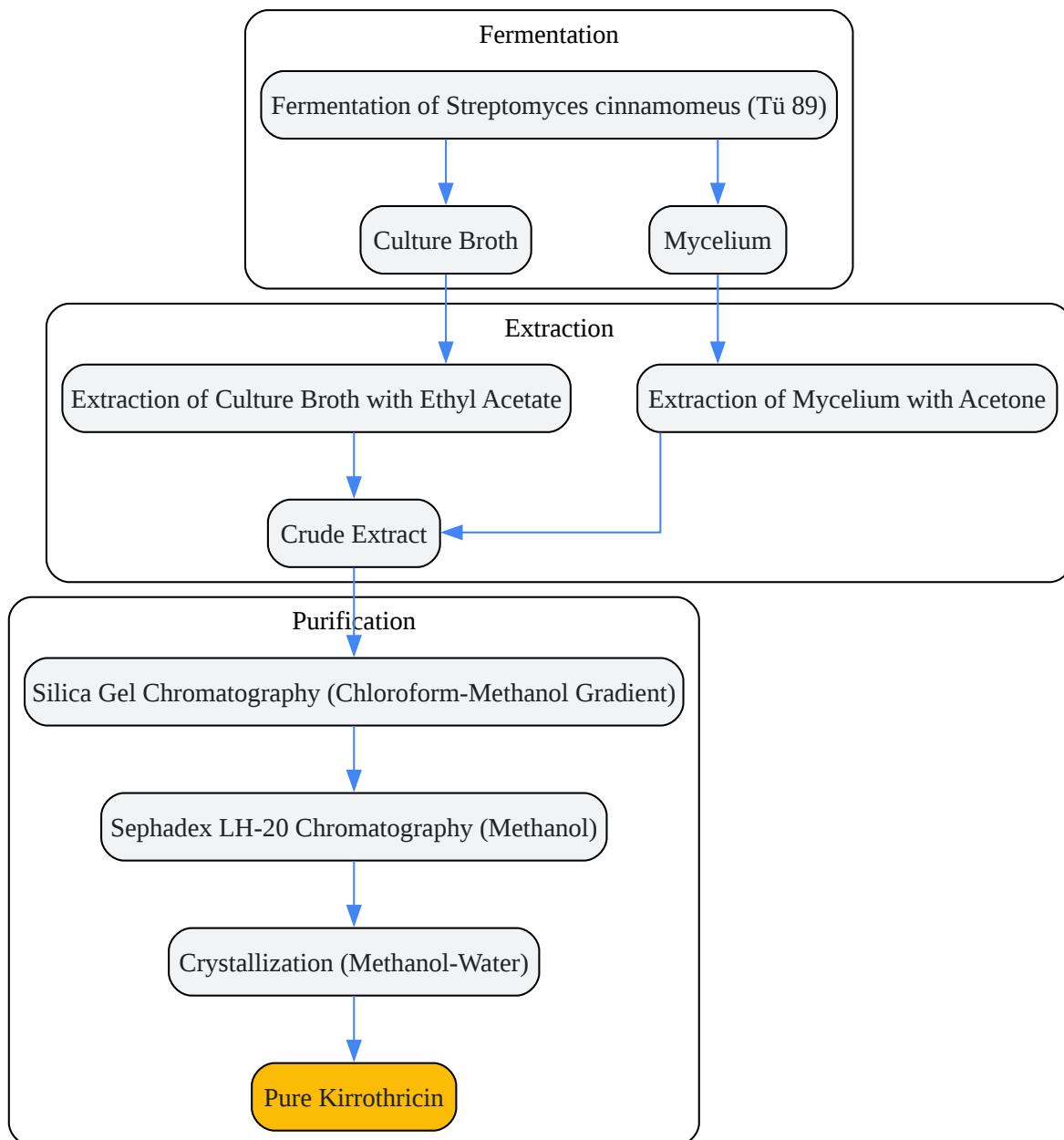
Note: Detailed NMR data is based on the original structure elucidation and may require further verification with modern spectroscopic techniques.

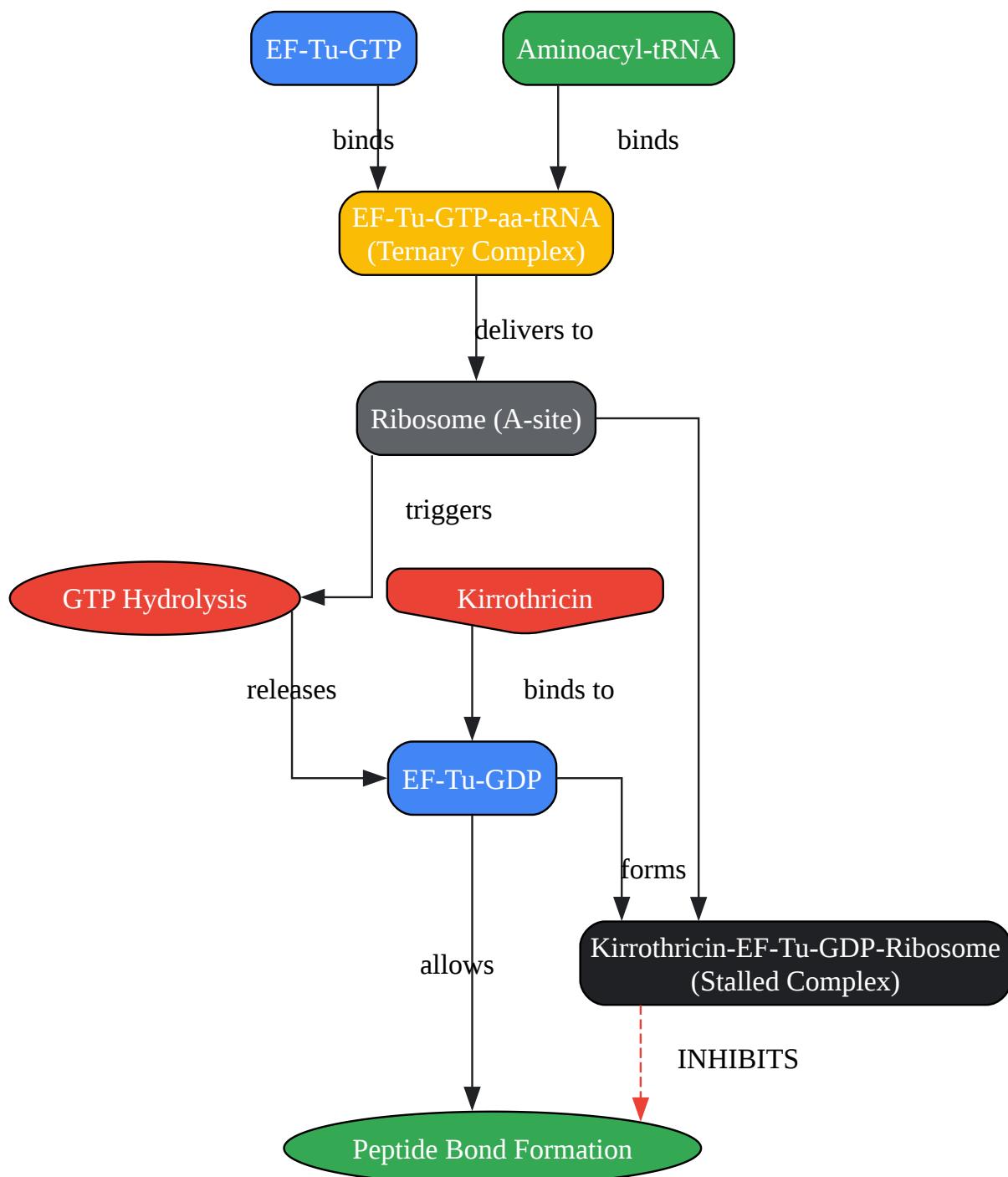
The structure of **Kirrothrinicin** is characterized by a long polyene chain, a substituted tetrahydropyran ring, and a pyridone-containing moiety, which is a common feature among elfamycin-class antibiotics.

## Experimental Protocols

### Fermentation and Isolation of Kirrothrinicin

The following protocol is a summarized representation of the methods used in the original isolation of **Kirrothrinicin**.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The Journal of Antibiotics [[jstage.jst.go.jp](https://jstage.jst.go.jp)]
- To cite this document: BenchChem. [Unveiling the Molecular Architecture of Kirrothricin: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15580529#what-is-the-chemical-structure-of-kirrothricin>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)